

Personal protective equipment for handling 2-Bromo-3-nitrophenol

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Compound of Interest

Compound Name: 2-Bromo-3-nitrophenol

Cat. No.: B027434

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Essential Safety and Handling Guide for 2-Bromo-3-nitrophenol

This guide provides crucial safety and logistical information for the handling and disposal of **2-Bromo-3-nitrophenol**, tailored for researchers, scientists, and drug development professionals. Due to the limited availability of a specific Safety Data Sheet (SDS) for **2-Bromo-3-nitrophenol**, the following recommendations are based on data from structurally similar compounds, including other brominated and nitrated phenols.

Primary Hazards: **2-Bromo-3-nitrophenol** is classified as an irritant.^[1] Analogous compounds are known to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.^{[2][3][4]}

Quantitative Data Summary

The following table summarizes key safety and identification information.

| Parameter | Information | Source |
|---|--|--------|
| Chemical Name | 2-Bromo-3-nitrophenol | |
| CAS Number | 101935-40-4 | [1] |
| Molecular Formula | C6H4BrNO3 | [1] |
| Molecular Weight | 218.00 g/mol | [1] |
| Primary Hazards | Irritant | [1] |
| GHS Hazard Statements (based on similar compounds) | Harmful if swallowed (H302) Harmful in contact with skin (H312) Causes skin irritation (H315) Causes serious eye irritation (H319) Harmful if inhaled (H332) May cause respiratory irritation (H335) | [2] |

Operational and Disposal Plan

Adherence to these procedures is vital for ensuring a safe laboratory environment when handling **2-Bromo-3-nitrophenol**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure.

| PPE Category | Item | Specifications |
|-------------------------|--------------------------------|--|
| Eye and Face Protection | Safety Goggles and Face Shield | Chemical splash goggles are mandatory. A face shield should be worn over safety glasses when there is a risk of splashing.[5] |
| Hand Protection | Chemical-Resistant Gloves | Nitrile or neoprene gloves are recommended.[5][6] Always inspect gloves for integrity before use and wash hands thoroughly after handling.[5] |
| Body Protection | Laboratory Coat | A flame-resistant lab coat should be worn and fully buttoned.[5] For tasks with a higher risk of splashing, a chemically impervious apron is advised.[6] |
| Respiratory Protection | Respirator | Use a NIOSH-approved respirator (e.g., N95 or P1) if engineering controls like a fume hood are not available or are insufficient to control exposure to dust or aerosols.[3][5][7] |
| Foot Protection | Closed-Toe Shoes | Sturdy, closed-toe shoes must be worn at all times in the laboratory.[5] |

Experimental Protocols: Handling and Disposal

Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly.[5] Conduct all work in a well-ventilated area, preferably within a chemical fume hood.[5]

- Dispensing: Avoid the creation of dust or aerosols when handling the solid material.[7] Use appropriate tools for transferring the chemical.
- During Use: Keep containers tightly closed when not in use.[5] Avoid all personal contact, including inhalation of any dust or vapors.[5]
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[5] Decontaminate all surfaces and equipment used.

Spill Cleanup:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE as outlined above.
- Avoid generating dust.[8]
- Carefully sweep up the spilled solid and place it into a suitable, closed, and labeled container for disposal.[7][8]
- Ventilate the area and wash the spill site after material pickup is complete.

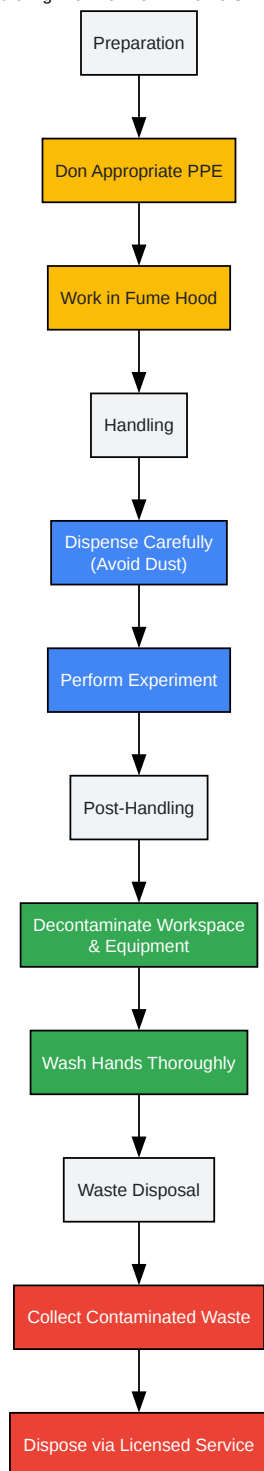
Disposal Plan:

- Waste Collection: All waste materials contaminated with **2-Bromo-3-nitrophenol**, including empty containers, used gloves, and disposable labware, must be collected in a designated and clearly labeled hazardous waste container.[5]
- Waste Segregation: Do not mix this waste with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.[5]
- Disposal Method: Dispose of the chemical waste through a licensed professional waste disposal service.[8] Do not discharge to sewer systems or the environment.[9][10]

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **2-Bromo-3-nitrophenol**, from preparation to final disposal.

Safe Handling Workflow for 2-Bromo-3-nitrophenol



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Caption: Workflow for handling **2-Bromo-3-nitrophenol**.

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